

Allylselenol: A Technical Deep Dive into its Chemistry and Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allylselenol

Cat. No.: B15417251

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[City, State] – [Date] – This technical guide provides a comprehensive overview of **allylselenol** (prop-2-ene-1-selenol), a reactive organoselenium compound of interest to researchers, scientists, and professionals in drug development. This document details its molecular structure, chemical properties, synthesis protocols, and potential, though not yet fully elucidated, biological significance.

Core Chemical Information

Allylselenol, with the IUPAC name prop-2-ene-1-selenol, is the selenium analog of the well-known allyl alcohol. While a specific CAS number for **allylselenol** is not readily found in public databases, its sulfur counterpart, allyl mercaptan (prop-2-ene-1-thiol), is registered under CAS number 870-23-5. The absence of a dedicated CAS number for **allylselenol** may be attributed to its inherent instability and high reactivity, which has limited its commercial availability and extensive characterization.

Molecular Structure and Properties

The molecular structure of **allylselenol** consists of an allyl group ($\text{CH}_2=\text{CH}-\text{CH}_2$) bonded to a selenol functional group ($-\text{SeH}$).

Molecular Formula: $\text{C}_3\text{H}_6\text{Se}$

Molecular Weight: 121.04 g/mol

Quantitative physical and spectroscopic data for **allylselenol** are scarce due to its instability. However, data for its constituent functional groups and related compounds provide valuable insights. General ^{77}Se NMR chemical shifts for selenols are typically observed in the range of -80 ppm, while selenolates appear between -240 to -270 ppm relative to $(\text{CH}_3)_2\text{Se}$ [\[1\]](#).

For comparative purposes, the properties of the analogous sulfur compound, allyl mercaptan, are presented in the table below.

Property	Value (for Allyl Mercaptan)
CAS Number	870-23-5
Molecular Formula	$\text{C}_3\text{H}_6\text{S}$
Molecular Weight	74.14 g/mol
Boiling Point	67-68 °C
Density	0.898 g/mL at 25 °C
Refractive Index	$n_{20/D}$ 1.4765

Synthesis of Allylselenol

The synthesis of **allylselenol** is challenged by its high reactivity and propensity for oxidation. However, laboratory-scale preparations have been reported, primarily through the reduction of diallyl diselenide.

Experimental Protocol: Reduction of Diallyl Diselenide

This protocol is a generalized procedure based on common methods for the synthesis of selenols from diselenides.

Objective: To synthesize **allylselenol** by the reduction of diallyl diselenide.

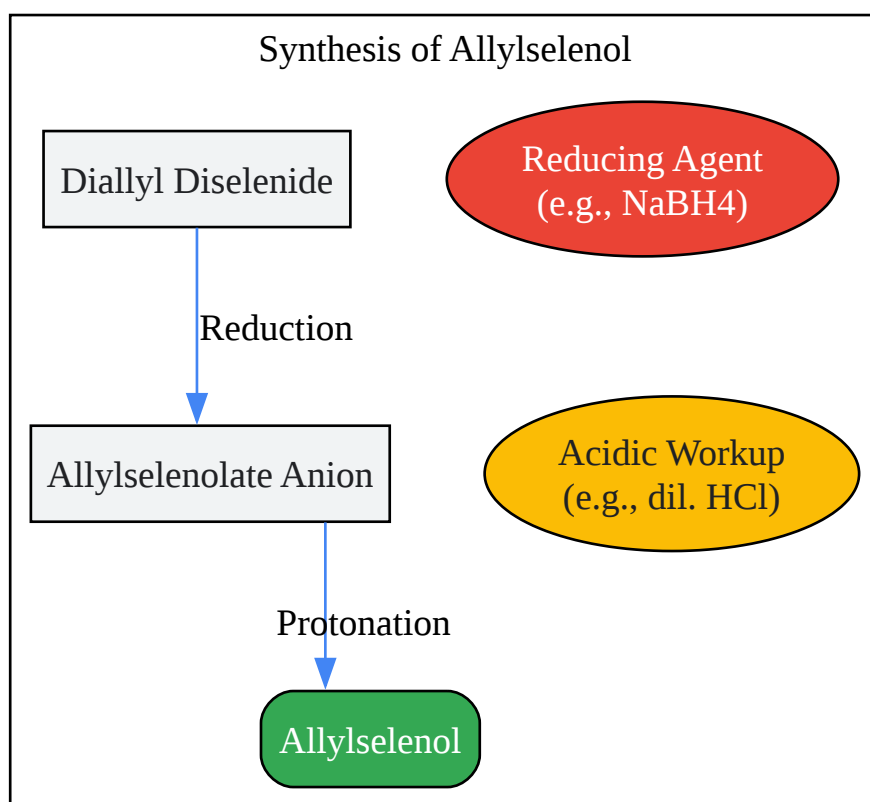
Materials:

- Diallyl diselenide
- A suitable reducing agent (e.g., sodium borohydride, lithium aluminum hydride)

- Anhydrous, deoxygenated solvent (e.g., ethanol, tetrahydrofuran)
- Inert gas atmosphere (e.g., argon or nitrogen)
- Acid for workup (e.g., dilute hydrochloric acid)

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve diallyl diselenide in the anhydrous solvent.
- Cool the solution in an ice bath.
- Slowly add the reducing agent to the stirred solution. The disappearance of the yellow/orange color of the diselenide indicates the formation of the selenolate.
- Once the reaction is complete, cautiously acidify the reaction mixture with a dilute acid to protonate the selenolate, forming **allylselenol**.
- The product is typically used immediately in subsequent reactions due to its instability. If isolation is required, it must be performed under strictly anaerobic conditions.



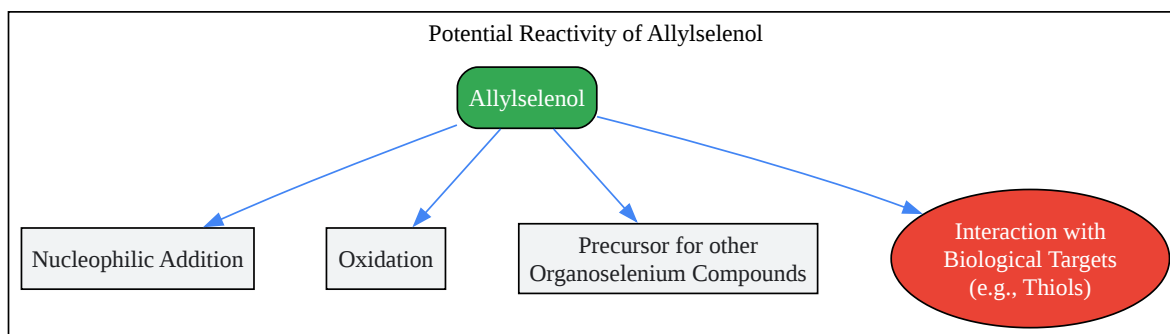
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A simplified workflow for the synthesis of **allylselenol**.

Reactivity and Potential Applications

Allylselenol's high reactivity is a key feature, making it a potent nucleophile and a precursor for the synthesis of other organoselenium compounds. The selenol moiety is readily oxidized, often forming the corresponding diselenide.

While specific signaling pathways involving **allylselenol** have not been detailed in the literature, organoselenium compounds, in general, are known for their significant biological activities.^[2] They often act as antioxidants and can modulate various cellular processes. The unique redox properties of the selenium atom are central to these activities. It is plausible that **allylselenol** could participate in biological systems as a precursor to other active selenium species or interact with cellular thiols and other redox-active molecules.



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Logical relationships of **allylselenol**'s potential reactivity.

Conclusion

Allylselenol is a reactive and unstable organoselenium compound with potential for further investigation in organic synthesis and medicinal chemistry. While its characterization has been limited by its instability, the development of in situ generation techniques could unlock its utility as a synthetic intermediate. Further research is warranted to explore its potential biological activities and role in biochemical pathways, which could pave the way for novel therapeutic applications.

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References

- 1. researchgate.net [researchgate.net]
- 2. Recent Advances in the Synthesis of Selenophenes and Their Derivatives - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Allylselenol: A Technical Deep Dive into its Chemistry and Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15417251#allylselenol-cas-number-and-molecular-structure]

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